

Troubleshooting NDI-091143 precipitation in media

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Compound of Interest		
Compound Name:	NDI-091143	
Cat. No.:	B609514	Get Quote

Technical Support Center: NDI-091143

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in addressing precipitation issues with the ATP-citrate lyase (ACLY) inhibitor, **NDI-091143**, in experimental media.

Frequently Asked Questions (FAQs)

Q1: What is NDI-091143 and what is its mechanism of action?

NDI-091143 is a potent and high-affinity small molecule inhibitor of human ATP-citrate lyase (ACLY).[1][2][3] It functions through an allosteric mechanism, binding to a hydrophobic cavity near the citrate binding site.[4][5] This binding induces significant conformational changes in the enzyme, which indirectly blocks the binding and recognition of citrate, thereby inhibiting ACLY's catalytic activity.[2][5] ACLY is a crucial enzyme in cellular metabolism, responsible for converting citrate into acetyl-CoA, a key precursor for fatty acid and cholesterol biosynthesis.[4] [6]

Q2: I observed a precipitate in my cell culture medium after adding **NDI-091143**. What are the common causes?

Precipitation of small molecule inhibitors like **NDI-091143** in cell culture media is a common issue that can arise from several factors:



- Exceeding Solubility Limits: The most frequent cause is exceeding the solubility of NDI-091143 in the aqueous environment of the cell culture medium. While highly soluble in DMSO, its aqueous solubility is very low.[1]
- Improper Stock Solution Handling: Incomplete dissolution of the initial DMSO stock solution
 can lead to precipitation upon dilution into the aqueous culture medium.[7] It is also crucial to
 use fresh, moisture-free DMSO, as absorbed moisture can reduce the solubility of the
 compound.[1][8]
- Temperature Shock: Adding a cold, concentrated stock solution of **NDI-091143** to warmer cell culture medium can cause a sudden temperature change, leading to precipitation.[7][9]
- High Final Concentration: The final concentration of NDI-091143 in the media may be too high, surpassing its solubility threshold in that specific medium formulation.
- pH Instability: Although less common for many inhibitors, significant shifts in the pH of the culture medium can affect a compound's charge and solubility.[7]
- Interactions with Media Components: NDI-091143 may interact with components in the media, such as salts or proteins in serum, forming insoluble complexes.[9]

Q3: What are the recommended solvent and storage conditions for NDI-091143?

NDI-091143 is soluble in DMSO.[1][2][10] For long-term storage, the powdered form should be kept at -20°C for up to 3 years.[1] Once dissolved in a solvent, it is recommended to aliquot the stock solution to avoid repeated freeze-thaw cycles.[3] These aliquots can be stored at -80°C for up to a year or at -20°C for one month.[1]

Data Presentation

Table 1: Solubility of NDI-091143 in Various Solvents



Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	91	200.51	Use of fresh DMSO is recommended as moisture can reduce solubility.[1]
DMSO	125	275.43	-
Ethanol	3	-	-
Ethanol	5	-	-
Ethanol	22	-	-
Water	Insoluble	Insoluble	-

Note: Solubility data may vary slightly between different suppliers and batches.

Troubleshooting Guides

If you are experiencing precipitation of **NDI-091143** in your experiments, follow this step-by-step troubleshooting guide.

Issue: Precipitate forms immediately upon adding NDI-091143 stock solution to the media.

Troubleshooting & Optimization

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Potential Cause	Recommended Solution
High Final Concentration	Decrease the final working concentration of NDI-091143. Determine the empirical solubility limit in your specific medium using the protocol provided below.
Temperature Shock	Always pre-warm your cell culture medium to 37°C before adding the NDI-091143 stock solution.[9]
Improper Mixing	After adding the stock solution to the prewarmed media, mix gently by swirling or inverting the tube. Avoid vigorous vortexing.[11]
Poorly Dissolved Stock	Ensure your NDI-091143 stock solution is fully dissolved. If necessary, gently warm the stock solution to 37°C and vortex to ensure complete dissolution before making dilutions.[12]

Issue: Precipitate forms over time during incubation.

Potential Cause	Recommended Solution
Compound Instability/Interaction	The compound may be interacting with media components over time.[9] Prepare fresh NDI-091143-containing media immediately before each experiment and add it to the cells promptly. [11]
pH Shift in Media	Ensure your media is properly buffered for the CO2 concentration in your incubator to maintain a stable pH.[9]
Serum Interaction	If using serum-supplemented media, consider reducing the serum concentration or testing the experiment in a serum-free formulation if your cell line permits.



Experimental Protocols

Protocol 1: Empirical Determination of NDI-091143 Solubility in Cell Culture Medium

Objective: To determine the maximum concentration at which **NDI-091143** remains soluble in your specific cell culture medium under standard culture conditions.

Materials:

- NDI-091143 high-concentration stock solution in DMSO (e.g., 100 mM)
- Your complete cell culture medium (pre-warmed to 37°C)
- Sterile microcentrifuge tubes or a 96-well plate
- · Calibrated pipettes and sterile tips
- Incubator (37°C, 5% CO2)
- Microscope

Procedure:

- Prepare Serial Dilutions: a. Create a series of dilutions of NDI-091143 in your pre-warmed complete cell culture medium. It is recommended to perform a 2-fold serial dilution. b. For example, start with a high concentration (e.g., 200 µM) and dilute downwards. Ensure the final DMSO concentration remains consistent across all dilutions and is at a level tolerated by your cells (typically ≤ 0.1%).[8]
- Incubation: a. Incubate the dilutions under the same conditions as your planned experiment (e.g., 37°C, 5% CO2) for a duration equivalent to your experiment's endpoint (e.g., 24, 48, or 72 hours).[9]
- Observation: a. Visually inspect each dilution for any signs of precipitation (e.g., cloudiness, visible particles, or a film at the bottom of the tube/well) at various time points (e.g., immediately after preparation, 1 hour, 4 hours, 24 hours, etc.).[9] b. For a more detailed examination, take a small aliquot from each dilution and observe it under a microscope to distinguish between chemical precipitate and other artifacts.[9]



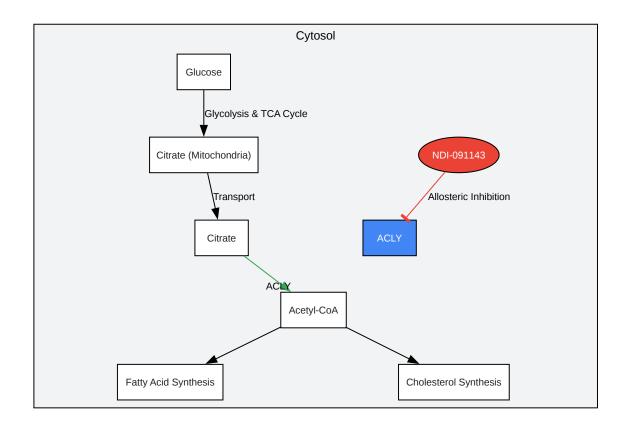




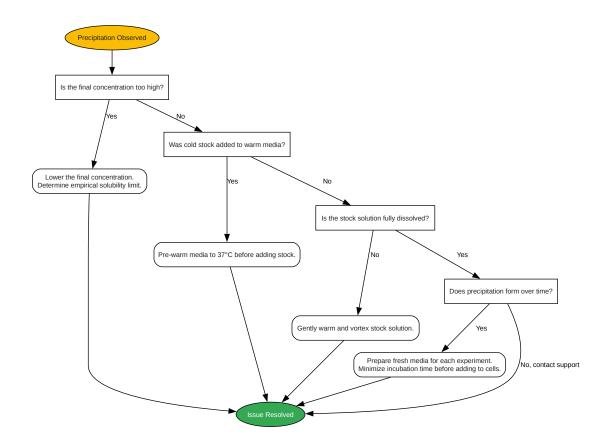
 Determine Maximum Soluble Concentration: a. The highest concentration that remains clear and free of visible precipitate throughout the incubation period is the empirical solubility limit for NDI-091143 in your specific experimental setup.

Visualizations

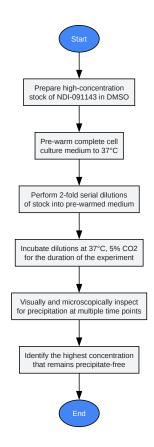












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